

Personal protective equipment for handling (S,R,S)-AHPC-PEG6-C4-Cl

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Compound of Interest

Compound Name: (S,R,S)-AHPC-PEG6-C4-Cl

Cat. No.: B560585

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Essential Safety and Handling Guide for (S,R,S)-AHPC-PEG6-C4-Cl

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **(S,R,S)-AHPC-PEG6-C4-Cl**, a von Hippel-Lindau (VHL) E3 ligase ligand conjugate used in the development of Proteolysis Targeting Chimeras (PROTACs). Given the potent nature of such molecules, adherence to strict safety protocols is paramount to ensure personnel safety and experimental integrity.

While a specific Safety Data Sheet (SDS) for **(S,R,S)-AHPC-PEG6-C4-Cl** with CAS number 1835705-59-3 is not readily available in the public domain, the following guidelines are based on information for structurally similar compounds, including (S,R,S)-AHPC hydrochloride, and general safety protocols for handling potent VHL ligands and halogenated organic compounds.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

The core chemical structure, (S,R,S)-AHPC, is known to be harmful if swallowed and can cause skin and eye irritation.[\[3\]](#) Due to its mechanism of action in recruiting cellular machinery, it is prudent to treat **(S,R,S)-AHPC-PEG6-C4-Cl** as a potent compound with unknown long-

term effects.[1] The following personal protective equipment is mandatory when handling this compound.

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile), inspected before use. Consider double-gloving.	To prevent skin contact with the compound.
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from splashes or aerosols.
Body Protection	A dedicated, fully buttoned laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) may be necessary for operations with a potential for aerosol generation, such as handling the solid compound.	To avoid inhalation of dust or aerosols.

Safe Handling and Operational Plan

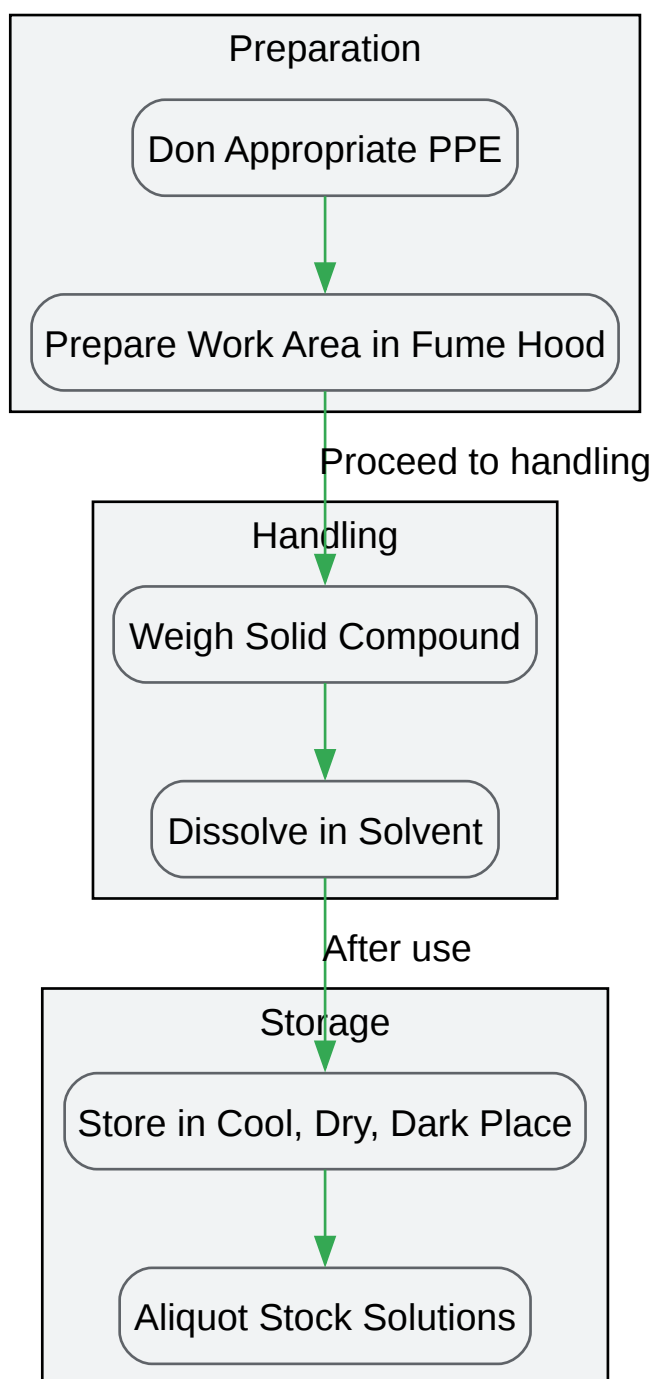
A systematic approach to handling **(S,R,S)-AHPC-PEG6-C4-Cl** is essential to minimize exposure. All operations should be performed in a designated area.

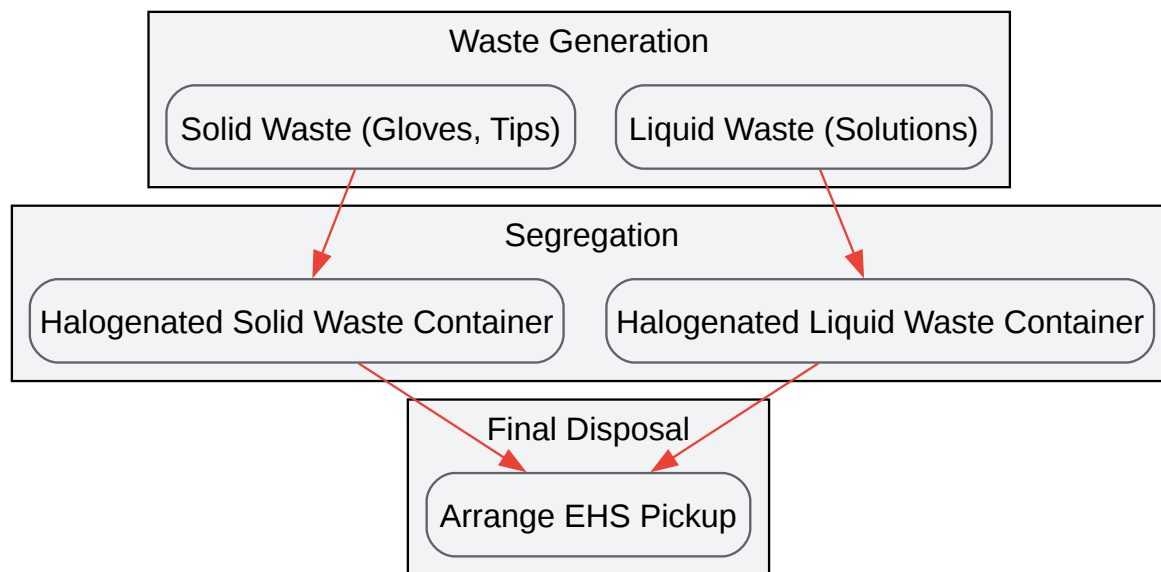
Engineering Controls

- Ventilation: All handling of the solid compound and preparation of stock solutions must be conducted in a certified chemical fume hood.[1]
- Safety Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all required PPE is worn correctly. Cover the work surface within the chemical fume hood with disposable absorbent liners.
- Weighing: If handling the compound in solid form, use a dedicated, calibrated microbalance inside the fume hood to prevent the generation of dust in the open lab.
- Dissolving: When preparing solutions, slowly add the solvent to the pre-weighed compound to avoid splashing. Common solvents for similar compounds include DMSO and ethanol.[4]
- Storage: Store the compound in a cool, dry, and dark place as recommended by the supplier. For long-term storage of solutions, -80°C is often recommended.[4][5] Aliquoting stock solutions into single-use vials is highly advised to prevent degradation from repeated freeze-thaw cycles.[6]





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